

# Synthesis of 4'-tert-Butylacetophenone: A Laboratory Protocol

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## Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

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Application Note: This document provides a detailed protocol for the laboratory-scale synthesis of **4'-tert-butylacetophenone**, a key intermediate in the production of various pharmaceuticals and fragrances.[1][2][3] The primary method described is the Friedel-Crafts acylation of tert-butylbenzene, a robust and well-established electrophilic aromatic substitution reaction.[4][5] This protocol is intended for researchers, scientists, and professionals in drug development and organic synthesis.

## Overview

**4'-tert-Butylacetophenone**, also known as 1-[4-(tert-butyl)phenyl]ethanone, is a para-substituted acetophenone.[2] The synthesis is achieved through the acylation of tert-butylbenzene with acetyl chloride in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride.[4][6] The reaction proceeds via the formation of an acylium ion, which then acts as an electrophile in the aromatic substitution reaction.[4][5]

## Physicochemical Properties

| Property   | Value   | Reference |
|--|---|-----------|
| Molecular Formula                                | C <sub>12</sub> H <sub>16</sub> O   | [7]       |
| Molecular Weight                                 | 176.26 g/mol  | [8]       |
| Appearance                                       | Colorless to light yellow clear liquid  | [8]       |
| Boiling Point                                    | 107-108 °C at 5 mmHg  | [2][9]    |
| Melting Point                                    | 17-18 °C  | [2][9]    |
| Density  | 0.964 g/mL at 25 °C   | [2][9]    |
| Refractive Index (n <sub>D</sub> <sup>20</sup> ) | 1.520 - 1.522   | [2][6]    |
| Solubility                                       | Insoluble in water; soluble in organic solvents like ether, chloroform, and acetone.[3]<br>[10] | [3][10]   |

## Reaction Scheme

The overall reaction for the synthesis of **4'-tert-butylacetophenone** is as follows:



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Caption: Friedel-Crafts acylation of tert-butylbenzene.

## Experimental Protocol

This protocol is based on a literature procedure for the synthesis of **4'-tert-butylacetophenone**.<sup>[6]</sup>

## Materials and Reagents

| Reagent                     | Molar Mass ( g/mol ) | Quantity | Moles |
|-----------------------------|----------------------|----------|-------|
| Anhydrous Aluminum Chloride | 133.34               | 514 g    | 3.85  |
| Acetyl Chloride             | 78.50                | 302 g    | 3.85  |
| tert-Butylbenzene           | 134.22               | 469 g    | 3.50  |
| Carbon Tetrachloride        | 153.82               | 2 L      | -     |
| 35% Hydrochloric Acid       | 36.46                | 150 mL   | -     |
| Water                       | 18.02                | 500 mL   | -     |
| Ice                         | -                    | 1.7 kg   | -     |

## Equipment

- 5 L three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Cooling bath (ice-salt or cryocooler)
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

## Procedure

Reaction Setup and Acylation:

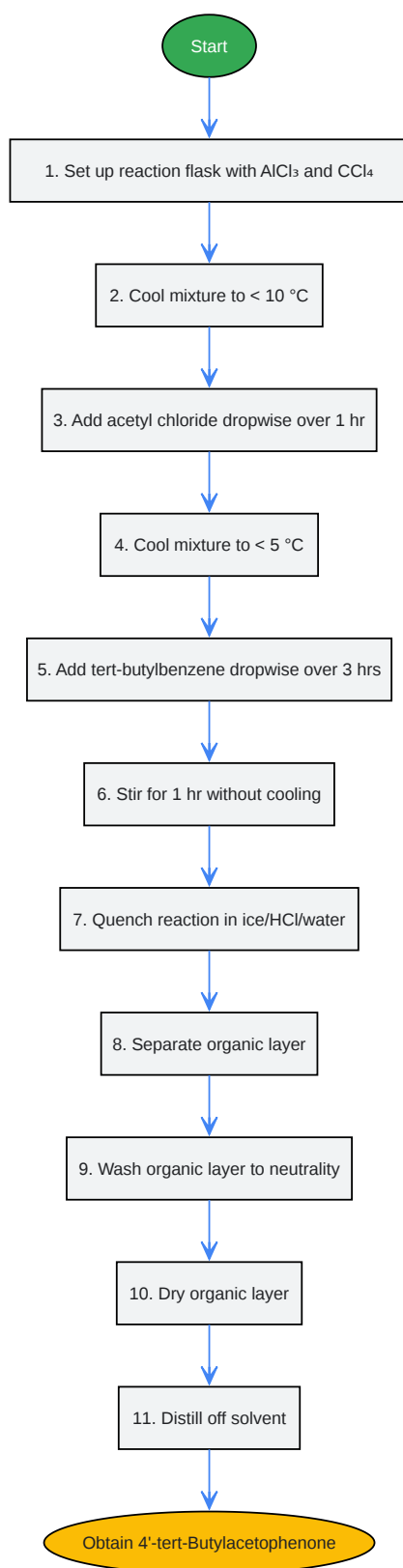
- To a 5 L three-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer, add 2 L of carbon tetrachloride and 514 g (3.85 mol) of anhydrous aluminum chloride.
- Cool the stirred suspension to below 10 °C using a cooling bath.
- Slowly add 302 g (3.85 mol) of acetyl chloride via the dropping funnel over a period of 1 hour, ensuring the temperature remains below 10 °C.
- After the addition is complete, cool the reaction mixture to below 5 °C.
- Add 469 g (3.5 mol) of tert-butylbenzene dropwise over 3 hours, maintaining the temperature below 5 °C.
- Once the addition of tert-butylbenzene is complete, continue stirring the reaction mixture for an additional hour without cooling, allowing it to slowly warm to room temperature.

#### Work-up and Purification:

- Prepare a mixture of 500 mL of water, 1.7 kg of ice, and 150 mL of 35% hydrochloric acid in a large beaker or flask.
- Carefully and slowly pour the reaction mixture into the ice-acid mixture with vigorous stirring. This step is highly exothermic and will release HCl gas; perform in a well-ventilated fume hood.
- Transfer the quenched mixture to a large separatory funnel and separate the organic layer.
- Wash the organic phase with water until it is neutral to litmus paper.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).
- Filter to remove the drying agent.
- Remove the solvent (carbon tetrachloride) by distillation.

- The resulting residue is the crude **4'-tert-butylacetophenone**. The reported yield of the crude product is 600 g.[6]

## Visual Workflow



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Caption: Experimental workflow for the synthesis.

## Safety Precautions

### Hazard Identification:

- **4'-tert-Butylacetophenone**: Flammable liquid and vapor.[\[8\]](#)
- Acetyl Chloride: Highly flammable liquid and vapor. Causes severe skin burns and eye damage. Reacts violently with water.
- Aluminum Chloride: Causes severe skin burns and eye damage. Reacts violently with water.
- tert-Butylbenzene: Flammable liquid and vapor. May be fatal if swallowed and enters airways.
- Carbon Tetrachloride: Toxic if swallowed, in contact with skin, or if inhaled. May cause damage to organs through prolonged or repeated exposure. Suspected of causing cancer.
- Hydrochloric Acid: Causes severe skin burns and eye damage. May cause respiratory irritation.

### Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.[\[11\]](#)
- Wear appropriate protective gloves and clothing to prevent skin exposure.[\[11\]](#)
- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[11\]](#)[\[12\]](#)

### Handling and Storage:

- All manipulations should be carried out in a well-ventilated chemical fume hood.[\[11\]](#)
- Keep containers tightly closed in a dry and well-ventilated place.[\[11\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[8\]](#)[\[11\]](#) No smoking.[\[8\]](#)
- Use non-sparking tools and take precautionary measures against static discharges.[\[8\]](#)[\[11\]](#)

- Store in a flammable liquid storage area.[13]
- Incompatible materials include strong bases, strong acids, and oxidizing agents.[11]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[8][14]

## Conclusion

The Friedel-Crafts acylation of tert-butylbenzene provides an effective method for the laboratory-scale synthesis of **4'-tert-butylacetophenone**. Adherence to the detailed protocol and safety precautions is crucial for a successful and safe synthesis. The final product can be used as an intermediate in various chemical syntheses.[2][3][10]

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